

# An In-depth Technical Guide to Ferrous Acetylacetonate: Properties, Protocols, and Applications

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## Compound of Interest

Compound Name: *Iron(II) acetylacetonate*

Cat. No.: *B8191640*

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**Abstract:** This technical guide provides a comprehensive overview of the physical and chemical properties of ferrous acetylacetonate, also known as **iron(II) acetylacetonate** or  $\text{Fe}(\text{acac})_2$ . Designed for researchers, scientists, and professionals in drug development and materials science, this document delves into the compound's unique structural characteristics, reactivity, and catalytic potential. It includes detailed experimental protocols for its synthesis and characterization, a thorough discussion of its applications, and essential safety and handling guidelines. The information is grounded in authoritative references to ensure scientific integrity and to provide a reliable resource for laboratory and development work.

## Introduction to Ferrous Acetylacetonate ( $\text{Fe}(\text{acac})_2$ )

Ferrous acetylacetonate (CAS No. 14024-17-0) is an iron(II) coordination complex that has garnered significant interest in synthetic chemistry and materials science.<sup>[1][2]</sup> As an air- and moisture-sensitive, organometallic compound, it serves as a versatile and soluble source of iron(II) for a wide range of chemical transformations.<sup>[2][3]</sup> Unlike its more common ferric counterpart,  $\text{Fe}(\text{acac})_3$ , the ferrous complex possesses distinct redox properties that make it a highly effective precatalyst for numerous organic reactions, including hydrogenations, cross-coupling reactions, and polymerizations.<sup>[4]</sup> Its utility also extends to materials science, where it functions as a key precursor for the deposition of iron-containing thin films and the synthesis of nanoparticles via methods like Chemical Vapor Deposition (CVD) and Atomic Layer Deposition



(ALD).[2] This guide aims to provide a detailed examination of its core properties and practical methodologies for its use.

## Molecular Structure and Bonding

A critical aspect of ferrous acetylacetonate's chemistry is its structure in the solid state. While often represented by the simple formula  $\text{Fe}(\text{C}_5\text{H}_7\text{O}_2)_2$ , the anhydrous compound is not a monomer. X-ray crystallography has revealed that it exists as a dimer, with the formula  $[\text{Fe}(\text{C}_5\text{H}_7\text{O}_2)_2]_2$ . [3]

This dimeric structure features two distinct iron centers: one is octahedrally coordinated, and the other is pentacoordinate. Three of the four acetylacetonate (acac) ligands act as bridging ligands between the two iron atoms, while one remains as a terminal chelating ligand on the octahedral iron center. This complex arrangement is a departure from the simple monomeric, octahedral geometry of its ferric analogue,  $\text{Fe}(\text{acac})_3$ . [3] The acetylacetonate ligand itself is bidentate, binding to the iron center through both oxygen atoms to form a stable six-membered chelate ring. [5]

The dimeric structure can be readily cleaved by Lewis bases (L), such as water or amines, to form monomeric, octahedral adducts with the general formula  $\text{Fe}(\text{acac})_2\text{L}_2$ . [3] This reactivity is fundamental to its role in catalysis, where coordination of solvent or substrate molecules can facilitate entry into a catalytic cycle.

Caption: Conceptual diagram of the dimeric structure of anhydrous  $\text{Fe}(\text{acac})_2$ .

## Physical and Spectroscopic Properties

Ferrous acetylacetonate is typically a red to dark brown powder. [2][4] Its properties are highly dependent on its purity and hydration state. Being an organometallic complex, it exhibits good solubility in many organic solvents such as benzene and toluene but is not stable in polar solvents like water. [4][5]



Property	Value	Source(s)
CAS Number	14024-17-0	[2][6]
Molecular Formula	C <sub>10</sub> H <sub>14</sub> FeO <sub>4</sub> (monomer)	[2]
Molecular Weight	254.06 g/mol (monomer)	[2]
Appearance	Red to dark brown powder	[2][4]
Melting Point	~175 °C or ~210 °C (decomposes)	[2][4]
Solubility	Soluble in benzene, toluene	[4]
Stability	Air and moisture sensitive	[2][3]

Note on Melting Point: The discrepancy in reported melting points may be attributed to differences in purity, the presence of hydrates, or the rate of heating during measurement, as the compound tends to decompose at higher temperatures.

## Spectroscopic Characterization

- Infrared (IR) Spectroscopy: While a specific, high-resolution spectrum for pure Fe(acac)<sub>2</sub> is not readily available in the cited literature, the characteristic IR bands arise from the acetylacetonate ligand. Based on data for related metal acetylacetonate complexes, strong absorption bands are expected in the ~1520-1580 cm<sup>-1</sup> region, corresponding to the coupled C=O and C=C stretching vibrations within the delocalized chelate ring.[7]
- UV-Visible (UV-Vis) Spectroscopy: The electronic spectrum of Fe(acac)<sub>2</sub> is characterized by ligand-to-metal charge transfer (LMCT) bands. For the related Fe(acac)<sub>3</sub> complex, these bands appear in the 400-600 nm region, giving the compound its characteristic color.[8][9] Similar absorptions are expected for the Fe(II) complex, though the exact wavelengths and intensities will differ due to the different oxidation state of the iron center.

## Chemical Properties and Reactivity

### Stability and Decomposition



$\text{Fe}(\text{acac})_2$  is stable under normal conditions when stored in a dry, inert atmosphere.[2] However, it is sensitive to both oxygen and moisture.[3] Exposure to air can lead to oxidation of the iron(II) center to iron(III), forming the more stable  $\text{Fe}(\text{acac})_3$  complex. The presence of water can lead to the formation of hydrates, such as the dihydrate adduct  $\text{Fe}(\text{acac})_2(\text{H}_2\text{O})_2$ . [3] Thermal decomposition at elevated temperatures makes it a suitable precursor for depositing iron oxide films.[2]

## Redox Behavior and Catalytic Activity

The utility of  $\text{Fe}(\text{acac})_2$  as a catalyst stems from the accessibility of multiple oxidation states for the iron center (e.g., Fe(0), Fe(I), Fe(II), Fe(III)). In many catalytic processes,  $\text{Fe}(\text{acac})_2$  serves as a precatalyst that is converted in situ to the active catalytic species upon reaction with reagents like Grignard reagents or silanes.[4][10] This flexibility allows it to participate in a wide array of reactions, including:

- Cross-Coupling Reactions: Catalyzes the formation of carbon-carbon bonds.
- Hydrogenation and Hydrosilation: Used for the reduction of unsaturated compounds.[4]
- Oxidation Reactions: Can act as an oxidation catalyst in certain synthetic pathways.[4]
- Polymerization: Catalyzes ring-opening polymerizations and other polymerization reactions.

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